

A Comprehensive Spectroscopic Guide to 4-Fluoro-3-morpholinobenzaldehyde

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Compound of Interest

Compound Name: 4-Fluoro-3-morpholinobenzaldehyde

CAS No.: 1197193-13-7

Cat. No.: B1440996

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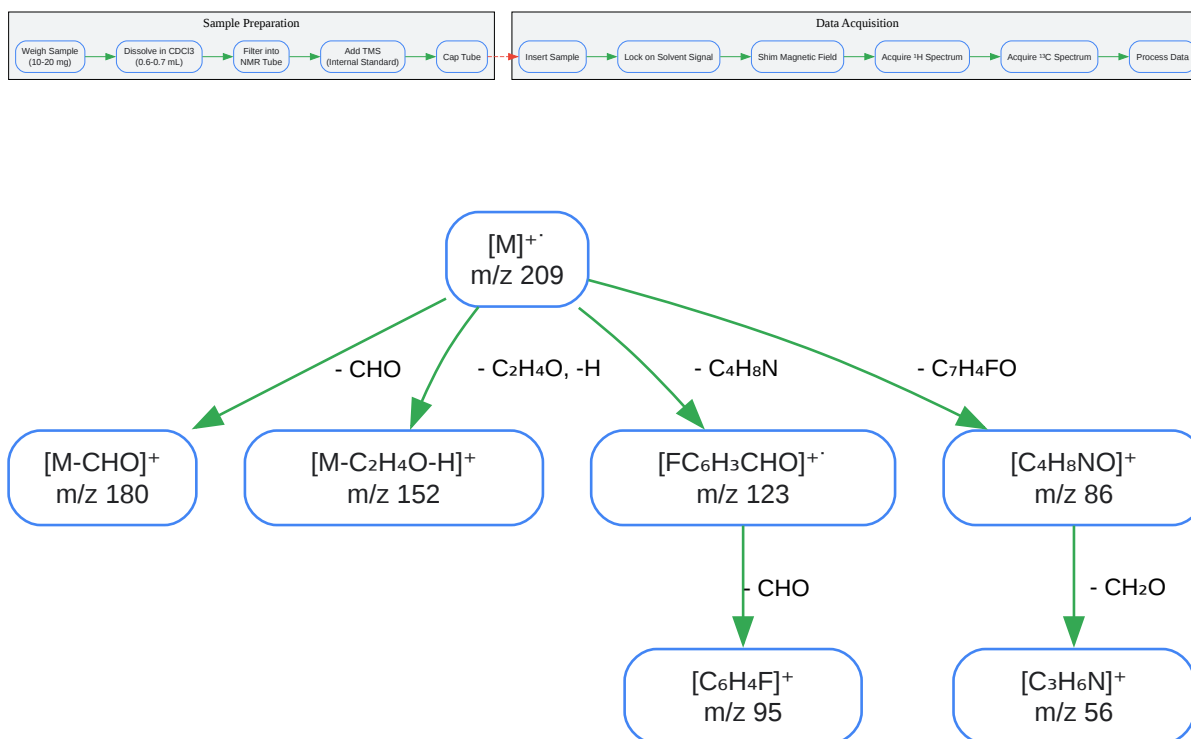
This technical guide provides an in-depth analysis of the spectroscopic data for **4-Fluoro-3-morpholinobenzaldehyde**, a key intermediate in pharmaceutical and materials science research. This document is intended for researchers, scientists, and drug development professionals, offering a detailed exploration of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics. The guide emphasizes the rationale behind spectroscopic interpretations and provides robust experimental protocols.

Introduction

4-Fluoro-3-morpholinobenzaldehyde is a substituted aromatic aldehyde with significant potential in organic synthesis. Its unique electronic and structural features, arising from the interplay between the electron-withdrawing fluorine atom and the electron-donating morpholine group, make a thorough spectroscopic characterization essential for its application and for quality control in its synthesis. This guide will dissect the ^1H NMR, ^{13}C NMR, IR, and MS data, providing a foundational understanding of its molecular architecture and behavior.

Molecular Structure and Atom Numbering

To facilitate the discussion of the spectroscopic data, the following atom numbering scheme will be used for **4-Fluoro-3-morpholinobenzaldehyde**.



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